

Toxicological and Hazard Profile of Chlorine Pentafluoride (ClF₅)

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Compound of Interest

Compound Name: *4-Chloro-3-nitrophenylsulphur pentafluoride*
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Introduction and Chemical Overview

Chlorine pentafluoride (ClF₅) is an interhalogen compound and a remarkably potent oxidizing and fluorinating agent^{[1][2]}. Originally synthesized in the 1960s and investigated as a candidate oxidizer for rocket propellants, its extreme reactivity and toxicity have largely precluded its widespread commercial application^{[1][2]}.

At standard temperature and pressure, ClF₅ is a colorless gas with a sweet, suffocating odor^{[1][2]}. It adopts a square pyramidal molecular geometry (C_{4v} symmetry)^[1]. The fundamental hazard of ClF₅ stems from its thermodynamic instability in the presence of electron donors; it reacts explosively with water, organic materials, and most metals^{[1][2]}.

Table 1: Physicochemical and Hazard Summary

Property / Hazard	Description
Chemical Formula	ClF ₅ [1]
Boiling Point	-13.1 °C (8.4 °F)[1]
Appearance	Colorless gas (liquefies under pressure/cooling) [1]
Primary Reactivity	Hypergolic with organic materials; reacts violently with water/ice[1][2]
GHS Hazard Statements	H270 (Oxidizer), H314 (Severe skin burns), H330 (Fatal if inhaled)[3]
Exposure Limits	TLV-TWA: 2.5 mg(F)/m ³ (as Fluoride)[2]

Mechanisms of Toxicity

The toxicity of halogen fluorides like ClF₅ is not mediated by a specific receptor-ligand interaction, but rather by catastrophic, non-specific chemical destruction of biological tissues[4] [5]. The mechanism of action is primarily driven by rapid, exothermic hydrolysis upon contact with the moisture inherent in mucous membranes, the respiratory tract, and skin[5].

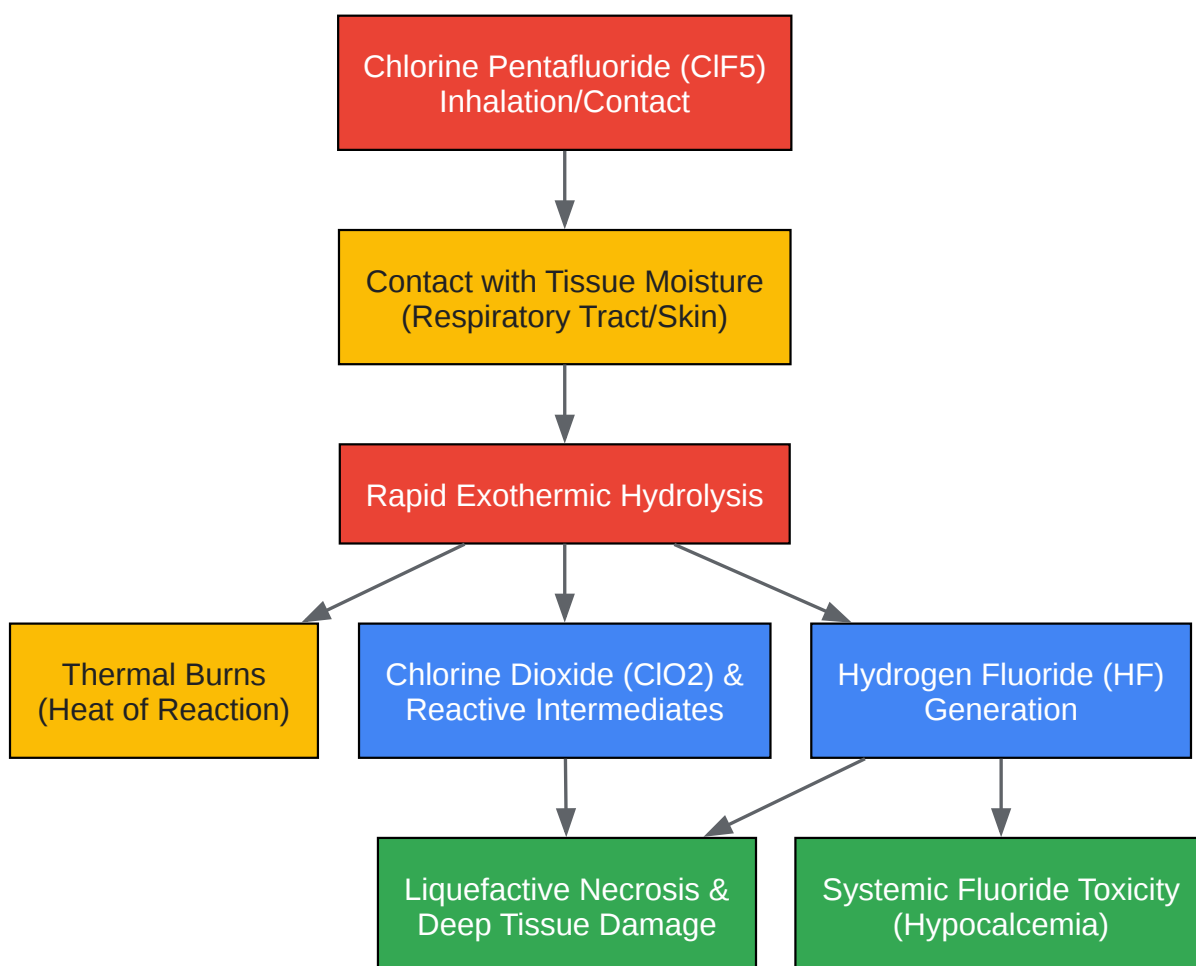
Exothermic Hydrolysis and Thermal Trauma

When ClF₅ contacts biological moisture, it undergoes immediate and violent hydrolysis. This reaction is highly exothermic[5][6]. The heat released during this localized reaction can cause severe thermal burns, compounding the chemical damage to the respiratory epithelium or epidermis[6].

Generation of Toxic Intermediates

The hydrolysis of ClF₅ in the moist environment of the respiratory tract yields a cascade of highly toxic, corrosive byproducts. While the exact stoichiometric breakdown depends on the availability of water, the primary toxicological agents generated are Hydrogen Fluoride (HF) and Chlorine Dioxide (ClO₂), alongside transient intermediates like ClOF and ClO₂F[5].

- Hydrogen Fluoride (HF): HF is a weak acid but a highly penetrating and destructive tissue poison. It causes liquefactive necrosis, allowing fluoride ions to penetrate deeply into underlying tissues[4]. Systemically, fluoride ions bind to calcium and magnesium, leading to profound, life-threatening hypocalcemia and hypomagnesemia, which can induce cardiac arrhythmias and cardiovascular collapse[4].
- Chlorine Dioxide (ClO₂) and Chlorine species: These act as severe respiratory irritants, causing oxidative damage to the alveolar-capillary membrane, leading to rapid-onset pulmonary edema (chemical pneumonitis)[5][7].



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Caption: Toxicological pathway of Chlorine Pentafluoride upon contact with biological tissue.

Professional Safety and Containment Principles

Due to its extreme reactivity, ClF₅ is handled exclusively in highly specialized, professional chemical or aerospace facilities.

Engineering Controls

Standard laboratory glassware is entirely incompatible with ClF₅, as it will react with the silica in glass. Professional handling requires passivated metal systems (such as Monel, nickel, or specific stainless steel alloys) that form a protective metal-fluoride layer[1][2]. Systems must be rigorously purged of all moisture and organic contaminants prior to the introduction of the gas, as even trace amounts of water or grease will initiate a violent reaction[8].

Personal Protective Equipment (PPE)

In environments where ClF₅ is present, standard laboratory PPE is insufficient. Professional protocols dictate the use of fully encapsulating, vapor-protective chemical suits (Level A) with Self-Contained Breathing Apparatus (SCBA)[8][9]. The materials used for PPE must be specifically rated for resistance to strong fluorinating agents, as ClF₅ can ignite standard combustible protective clothing upon contact[2][8].

Medical Countermeasures

Medical response to ClF₅ exposure is treated as a severe, combined chemical and thermal trauma, with specific emphasis on mitigating HF poisoning[4].

- **Decontamination:** Immediate removal from the source and thorough flushing of affected areas with copious amounts of water is the standard initial response[10].
- **Calcium Gluconate:** For dermal exposure, the immediate application of calcium gluconate gel is a critical countermeasure. The calcium binds with the free fluoride ions generated by the hydrolysis of ClF₅, forming insoluble calcium fluoride (CaF₂) and preventing further deep tissue penetration and systemic absorption.
- **Respiratory Support:** Inhalation exposures require immediate advanced airway management and observation for delayed-onset pulmonary edema, which can occur hours after the initial

exposure[7]. Intravenous calcium and magnesium supplementation may be required to counteract systemic hypocalcemia[4].

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